

protocols for dissolving and storing quizartinib dihydrochloride

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Compound of Interest

Compound Name: Quizartinib Dihydrochloride

Cat. No.: B1684608

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Application Notes and Protocols for Quizartinib Dihydrochloride

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution and storage of **quizartinib dihydrochloride**, a potent and selective FMS-like tyrosine kinase-3 (FLT3) inhibitor. Adherence to these guidelines is crucial for ensuring the stability, and activity of the compound for reliable experimental outcomes.

Product Information

Property	Value
Chemical Name	N-(5-(tert-butyl)isoxazol-3-yl)-N'-(4-(7-(2-morpholinoethoxy)imidazo[2,1-b]benzothiazol-2-yl)phenyl)urea dihydrochloride
Synonyms	AC220 dihydrochloride
Molecular Formula	C ₂₉ H ₃₂ N ₆ O ₄ S · 2HCl
Molecular Weight	633.59 g/mol
Physical Appearance	Crystalline solid

Solubility Data

Quizartinib dihydrochloride exhibits solubility in various organic solvents. It is sparingly soluble in aqueous buffers. For maximum solubility in aqueous solutions, it is recommended to first dissolve the compound in an organic solvent like DMSO or DMF and then dilute it with the aqueous buffer of choice.

Solvent	Solubility	Reference
DMSO	≥ 33.33 mg/mL (≥ 52.60 mM)	[1]
42 mg/mL (74.91 mM)	[2]	
56.07 mg/mL (100 mM)		
100 mg/mL (178.35 mM)	[3]	
DMF	~ 50 mg/mL	[4]
Ethanol	< 1 mg/mL (insoluble or slightly soluble)	[2]
~ 0.25 mg/mL	[4]	
Water	Not soluble	[5]
1:3 DMF:PBS (pH 7.2)	~ 0.25 mg/mL	[4]

Note: The solubility of **quizartinib dihydrochloride** in DMSO can be affected by the presence of moisture. It is recommended to use fresh, anhydrous DMSO.[3] Sonication may be required to fully dissolve the compound.[2] For some preparations in DMSO, adjusting the pH to 12 with 1 M NaOH may be necessary to achieve higher concentrations.[1]

Storage and Stability

Proper storage of **quizartinib dihydrochloride** is essential to maintain its integrity and activity.

Form	Storage Temperature	Stability	Special Conditions
Solid (Powder)	-20°C	≥ 3 years	Store in a dry, dark place. [5]
Room Temperature	Stable	Store in a light-resistant tight container. [6] [7]	
In Solvent (-80°C)	-80°C	≥ 1 year	Aliquot to avoid repeated freeze-thaw cycles.
In Solvent (-20°C)	-20°C	1-6 months	Aliquot to avoid repeated freeze-thaw cycles.
Aqueous Solution	2-8°C	≤ 1 day	Not recommended for long-term storage. [4]

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **quizartinib dihydrochloride** in DMSO, a common starting point for in vitro experiments.

Materials:

- **Quizartinib dihydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene tubes
- Vortex mixer
- Sonicator (optional)

- Calibrated pipettes

Procedure:

- Calculate the required mass:
 - Molecular Weight (MW) of **Quizartinib Dihydrochloride** = 633.59 g/mol
 - To prepare 1 mL (0.001 L) of a 10 mM (0.010 mol/L) solution:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{MW (g/mol)}$
 - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 633.59 \text{ g/mol} = 0.0063359 \text{ g}$
 - $\text{Mass (mg)} = 6.34 \text{ mg}$
- Weigh the compound: Carefully weigh out 6.34 mg of **quizartinib dihydrochloride** powder and transfer it to a sterile conical tube.
- Add solvent: Add 1 mL of anhydrous DMSO to the tube.
- Dissolve the compound:
 - Cap the tube tightly and vortex thoroughly for 1-2 minutes.
 - If the compound is not fully dissolved, sonicate the tube in a water bath for 5-10 minutes.
 - Visually inspect the solution to ensure there are no visible particles.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μL) in sterile polypropylene tubes.
 - Store the aliquots at -80°C for long-term storage (up to 1 year) or -20°C for shorter-term storage (up to 6 months).^[8] Avoid repeated freeze-thaw cycles.

Preparation of Working Solutions for Cell-Based Assays

This protocol outlines the dilution of the 10 mM DMSO stock solution to prepare working solutions for treating cells in culture.

Materials:

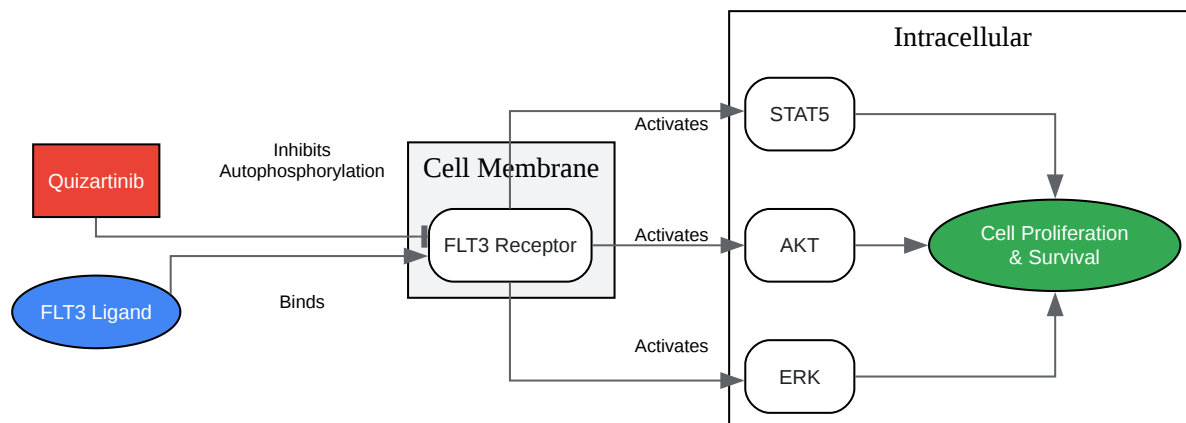
- 10 mM **Quizartinib dihydrochloride** stock solution in DMSO
- Sterile cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes or plates

Procedure:

- Determine the final desired concentration: For example, if the final desired concentration in the cell culture well is 10 nM.
- Perform serial dilutions: It is recommended to perform serial dilutions to achieve low nanomolar concentrations accurately.
 - Intermediate Dilution: Dilute the 10 mM stock solution in cell culture medium. For example, to make a 10 μ M intermediate solution, add 1 μ L of the 10 mM stock to 999 μ L of cell culture medium (1:1000 dilution).
 - Final Dilution: Add the appropriate volume of the intermediate dilution to your cell culture wells to achieve the final concentration. For example, to achieve a 10 nM final concentration in a 1 mL well volume, add 1 μ L of the 10 μ M intermediate solution.
- DMSO Concentration Control: Ensure that the final concentration of DMSO in the cell culture medium is consistent across all treatments, including the vehicle control, and is at a level that does not affect cell viability (typically $\leq 0.1\%$).

Signaling Pathway and Experimental Workflow

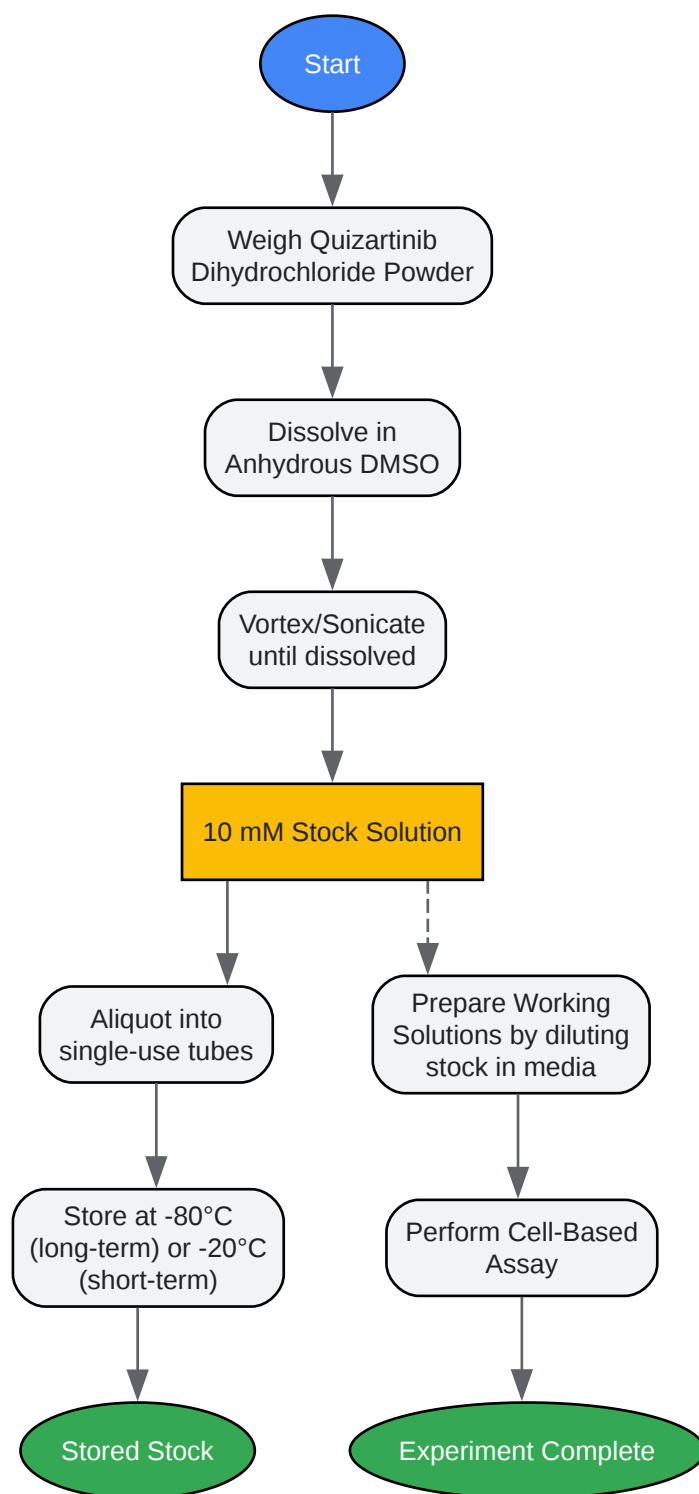
Quizartinib is a potent inhibitor of the FLT3 receptor tyrosine kinase. Its mechanism of action involves blocking the autophosphorylation of FLT3, thereby inhibiting downstream signaling pathways crucial for cell proliferation and survival, particularly in acute myeloid leukemia (AML) with FLT3-ITD mutations.



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Caption: Quizartinib inhibits FLT3 signaling.

The following diagram illustrates a general workflow for dissolving and storing **quizartinib dihydrochloride** for experimental use.



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Caption: Workflow for Quizartinib Preparation.

Safety Precautions

Quizartinib dihydrochloride is a hazardous substance and should be handled with care.[4]

- Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, safety glasses, and gloves, when handling the compound.[9]
- Handling: Avoid inhalation of dust and contact with skin and eyes.[9] Handle in a well-ventilated area.
- Disposal: Dispose of waste in accordance with local, regional, and national regulations.[7]

For complete safety information, refer to the Safety Data Sheet (SDS) provided by the manufacturer.[6][9]

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Quizartinib | AC220 | FLT3 inhibitor | TargetMol [targetmol.com]
- 3. selleckchem.com [selleckchem.com]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. Buy Quizartinib dihydrochloride | 1132827-21-4 | >98% [smolecule.com]
- 6. daiichisankyo.us [daiichisankyo.us]
- 7. daiichi-sankyo.de [daiichi-sankyo.de]
- 8. medchemexpress.com [medchemexpress.com]
- 9. chemicalbook.com [chemicalbook.com]
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